

Safeguarding Your Laboratory: Proper Disposal of DL-Cystathionine Dihydrochloride

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Compound of Interest

Compound Name: DL-Cystathionine dihydrochloride

Cat. No.: B10861756

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. A critical aspect of this is the correct disposal of chemical waste. This guide provides essential, step-by-step procedures for the proper disposal of **DL-Cystathionine dihydrochloride**, ensuring the safety of personnel and compliance with regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **DL-Cystathionine dihydrochloride** with appropriate care. Based on available safety data, this compound is intended for research use only. While specific hazard information for **DL-Cystathionine dihydrochloride** is not detailed in readily available public information, it is best practice to treat it as a potentially hazardous substance.

Personal Protective Equipment (PPE): Always wear appropriate PPE when handling this compound, including:

- Safety glasses or goggles
- Gloves
- Laboratory coat

Step-by-Step Disposal Protocol

The proper disposal of **DL-Cystathionine dihydrochloride** should be conducted in accordance with federal, state, and local environmental regulations. The following protocol outlines the recommended steps for its safe disposal:

- Consult the Safety Data Sheet (SDS): The most critical step is to obtain and thoroughly review the Safety Data Sheet (SDS) for **DL-Cystathionine dihydrochloride** provided by the manufacturer. This document contains specific information regarding the chemical's hazards, handling, and disposal.
- Waste Characterization: **DL-Cystathionine dihydrochloride** should be treated as a chemical waste. Do not dispose of it down the drain or in the regular trash unless explicitly permitted by your institution's environmental health and safety (EHS) office and local regulations.
- Containerization:
 - Use a designated, compatible, and properly labeled hazardous waste container.
 - The container must be in good condition, with a secure, tight-fitting lid to prevent leaks or spills.
 - The label should clearly identify the contents as "Hazardous Waste" and include the full chemical name: "**DL-Cystathionine dihydrochloride**."
- Segregation: Store the waste container in a designated satellite accumulation area, segregated from incompatible materials.
- Arrange for Professional Disposal: Contact your institution's EHS department or a licensed hazardous waste disposal contractor to arrange for the pickup and proper disposal of the chemical waste. Adhere to all institutional procedures for waste manifest and pickup requests.

Quantitative Data Summary

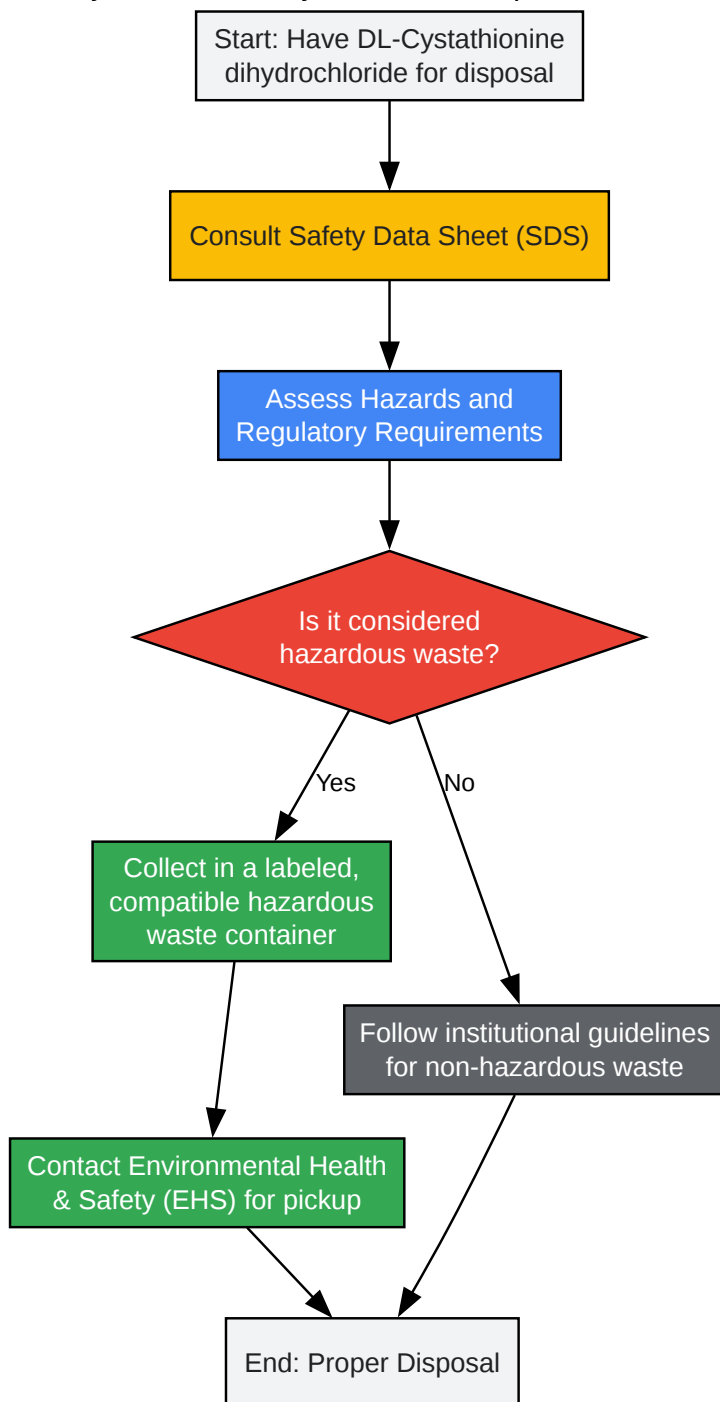
For quick reference, the following table summarizes key quantitative information pertinent to the handling of **DL-Cystathionine dihydrochloride**.

Parameter	Value	Source
Molecular Formula	$C_7H_{14}N_2O_4S \cdot 2HCl$	Cayman Chemical Safety Data Sheet
Molecular Weight	295.2 g/mol	Cayman Chemical Safety Data Sheet
Form	A solid	Cayman Chemical Safety Data Sheet

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **DL-Cystathionine dihydrochloride**.

DL-Cystathionine Dihydrochloride Disposal Workflow



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Caption: Disposal workflow for **DL-Cystathionine dihydrochloride**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **DL-Cystathionine dihydrochloride**, contributing to a secure research environment.

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